

Anhydrous Cerium(III) Carbonate: A Comprehensive Technical Overview

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Compound of Interest		
Compound Name:	Cerium(III) carbonate	
Cat. No.:	B082857	Get Quote

Anhydrous **cerium(III) carbonate**, with the chemical formula Ce₂(CO₃)₃, is a salt formed from cerium(III) cations and carbonate anions. This white solid is a key precursor in the synthesis of various cerium compounds and finds applications in diverse fields, including materials science and catalysis. This technical guide provides an in-depth analysis of its properties, synthesis, and relevant experimental procedures for researchers, scientists, and drug development professionals.

Molecular Weight and Physicochemical Properties

The molecular weight and fundamental physicochemical properties of anhydrous **cerium(III) carbonate** are summarized in the table below. These data are crucial for stoichiometric calculations in chemical reactions and for understanding the material's behavior in various experimental setups.



Property	Value
Chemical Formula	Ce2(CO3)3
Molecular Weight	460.26 g/mol [1][2][3]
Appearance	White solid[2]
Solubility in Water	Negligible[2]
Melting Point	500 °C (932 °F; 773 K)[2]
CAS Number	537-01-9[2][3]

The molecular weight is calculated based on the atomic weights of its constituent elements: Cerium (Ce), Carbon (C), and Oxygen (O).

- Cerium (Ce): The atomic weight of cerium is approximately 140.116 g/mol .[4][5][6]
- Carbon (C): Carbon has an atomic weight of approximately 12.011 g/mol .[7][8][9]
- Oxygen (O): The atomic weight of oxygen is approximately 15.999 g/mol .[10][11][12][13]

The molecular weight is determined as follows: $(2 \times 140.116) + (3 \times 12.011) + (9 \times 15.999) = 280.232 + 36.033 + 143.991 = 460.256$ g/mol . This is consistent with the widely accepted value of 460.26 g/mol .[1][2][3]

Experimental Protocols

Detailed experimental protocols are essential for the reproducible synthesis and analysis of **cerium(III) carbonate**. Below are generalized methodologies for its preparation and characterization.

Synthesis of **Cerium(III) Carbonate** via Precipitation

This protocol describes a common laboratory-scale synthesis method.

 Objective: To synthesize cerium(III) carbonate from a soluble cerium(III) salt and a carbonate source.



Materials:

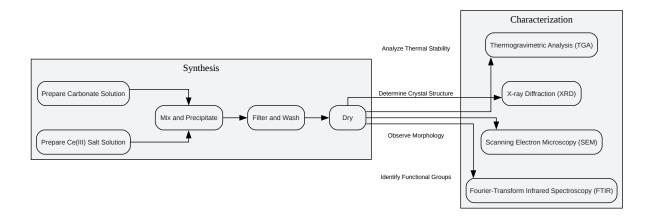
- Cerium(III) chloride (CeCl₃) or Cerium(III) nitrate (Ce(NO₃)₃)
- Sodium carbonate (Na₂CO₃) or Ammonium carbonate ((NH₄)₂CO₃)
- Deionized water
- Ethanol

Procedure:

- Prepare an aqueous solution of the cerium(III) salt.
- Separately, prepare an aqueous solution of the carbonate source.
- Slowly add the carbonate solution to the cerium(III) salt solution while stirring continuously.
 A white precipitate of cerium(III) carbonate will form.
- Continue stirring for a set period (e.g., 1-2 hours) to ensure complete precipitation.
- Filter the precipitate using a Buchner funnel.
- Wash the precipitate several times with deionized water to remove any unreacted salts,
 followed by a final wash with ethanol to aid in drying.
- Dry the resulting solid in an oven at a controlled temperature (e.g., 80-100 °C) to obtain the hydrated form.
- For the anhydrous form, further heating at higher temperatures (e.g., >200 °C) under an inert atmosphere is required to remove water of hydration. The exact temperature and duration should be determined by thermogravimetric analysis (TGA).

Workflow for Synthesis and Characterization





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Fig. 1: Workflow for the synthesis and characterization of **cerium(III) carbonate**.

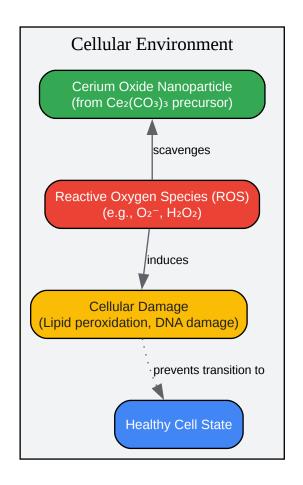
Signaling Pathways and Logical Relationships

While **cerium(III) carbonate** itself is not directly involved in biological signaling pathways in the context of drug development, cerium oxide nanoparticles derived from it have been studied for their antioxidant properties. These nanoparticles can mimic the activity of superoxide dismutase (SOD) and catalase, thereby protecting cells from oxidative stress.

Hypothetical Cellular Interaction Pathway

The following diagram illustrates a potential mechanism by which cerium-based nanoparticles could mitigate oxidative stress.





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Fig. 2: Proposed mechanism of ROS scavenging by cerium oxide nanoparticles.

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